

Application Note: Strategic Utilization of 3-(Hydroxymethyl)-4-iodophenol in Drug Discovery

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Compound of Interest

Compound Name: 3-(Hydroxymethyl)-4-iodophenol

CAS No.: 915707-73-2

Cat. No.: B1604347

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Executive Summary

3-(Hydroxymethyl)-4-iodophenol is a high-value, tri-functional building block that offers a unique geometry for the synthesis of bioactive scaffolds. Unlike simple iodophenols, this molecule possesses three orthogonal reactive handles: a phenolic hydroxyl (C1), a hydroxymethyl group (C3), and an aryl iodide (C4).

The critical structural feature is the ortho-relationship between the iodide and the hydroxymethyl group. This proximity enables facile cyclization reactions—most notably the formation of benzoxaboroles (a privileged scaffold in modern antifungals and anti-inflammatories) and phthalides. This guide outlines the strategic manipulation of these functional groups, providing validated protocols for cross-coupling, cyclization, and protection strategies.

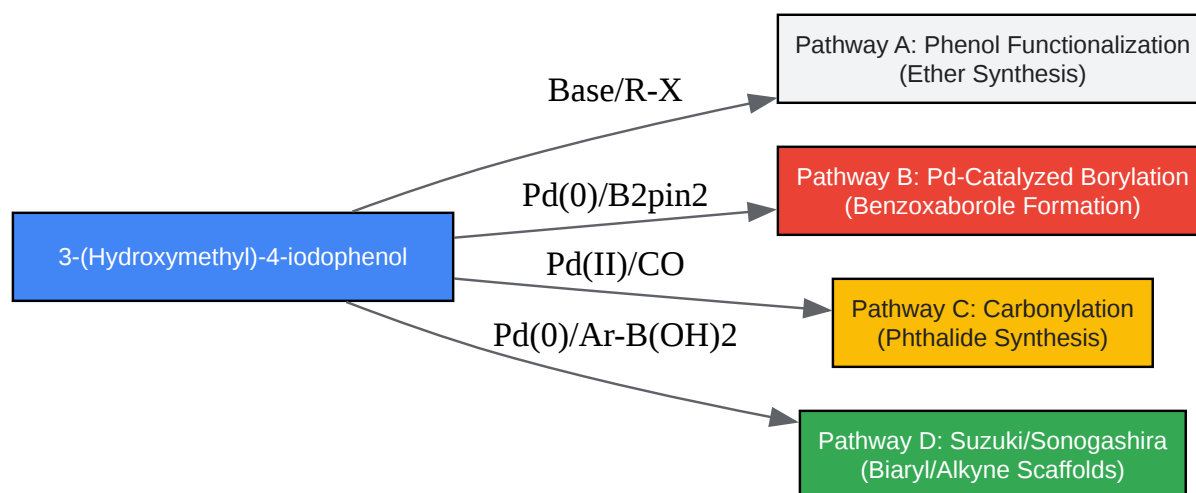
Chemical Profile & Reactivity Logic

Structural Analysis

The molecule functions as a "masked" heterocycle. The reactivity is governed by the electronic push-pull of the phenol and the lability of the C-I bond.

- Position 1 (Phenol): Electron-donating. Activates the ring but is prone to oxidation. Strategy: Often requires protection (e.g., TBS, MOM) or early-stage alkylation to define the "tail" of the drug molecule.
- Position 4 (Iodide): The primary site for Palladium-catalyzed cross-coupling (Suzuki, Sonogashira, Heck). Its position para to the phenol makes it electronically distinct and highly reactive.
- Position 3 (Hydroxymethyl): The "cyclization handle." In the presence of a catalyst, it can attack the Position 4 center (after activation) to form 5-membered fused rings.

Reactivity Map (Graphviz)



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Caption: Divergent synthesis pathways utilizing the orthogonal functional groups of **3-(Hydroxymethyl)-4-iodophenol**.

Application Workflows & Protocols

Application A: Synthesis of Benzoxaboroles (Privileged Scaffold)

The most potent application of this building block is the synthesis of benzoxaboroles (analogous to Tavaborole or Crisaborole). The ortho-hydroxymethyl group traps the boron intermediate intramolecularly.

Mechanistic Insight

Standard Suzuki conditions usually result in intermolecular coupling. However, by using a diboron source (

) and a specific catalyst, one can install a boronate ester at C4. Subsequent acidic hydrolysis cleaves the pinacol and facilitates the intramolecular attack of the benzylic oxygen onto the boron atom, closing the oxaborole ring.

Protocol 1: One-Pot Borylation-Cyclization

Reagents:

,
, KOAc, Dioxane, HCl.

- Protection (Recommended): If the C1-Phenol is not the target for cyclization, protect it as a methyl ether or silyl ether to prevent competitive side reactions.
 - Step: Dissolve substrate (1.0 eq) in DMF. Add (1.5 eq) and MeI (1.2 eq). Stir at RT for 2h. Workup to obtain 4-iodo-3-(hydroxymethyl)anisole.
- Borylation:
 - Charge a reaction flask with the protected intermediate (1.0 eq), Bis(pinacolato)diboron (, 1.1 eq), (3 mol%), and anhydrous KOAc (3.0 eq).
 - Add degassed 1,4-Dioxane (0.2 M concentration).
 - Heat to 80°C under

for 4–6 hours. Monitor by LCMS for conversion of Ar-I to Ar-Bpin.

- Cyclization:
 - Cool the mixture to room temperature.
 - Add 6N HCl (aq) (approx. 5 eq) directly to the reaction mixture.
 - Stir vigorously for 1 hour. This hydrolyzes the pinacol ester to the boronic acid, which spontaneously dehydrates with the adjacent hydroxymethyl group to form the benzoxaborole.
- Purification:
 - Extract with EtOAc. The benzoxaborole is often amphoteric; adjust pH to ~5-6 for optimal extraction. Recrystallize from Hexane/EtOAc.

Application B: Carbonylation to Phthalides

The ortho-relationship allows for Palladium-catalyzed carbonylation to form phthalides (isobenzofuran-1(3H)-ones), which are key pharmacophores in natural products.

Protocol 2: Carbonylative Lactonization

Reagents:

, Xantphos,

(balloon),

, Toluene.

- Setup: In a pressure tube or autoclave, dissolve **3-(hydroxymethyl)-4-iodophenol** (1.0 eq) in Toluene.
- Catalyst Loading: Add

(5 mol%) and Xantphos (10 mol%). Add

(2.0 eq) to neutralize the HI formed.

- Reaction:
 - Purge with Carbon Monoxide (CO). Maintain a CO atmosphere (balloon pressure or 5 bar in autoclave).
 - Heat to 100°C for 12 hours.
- Mechanism: Pd inserts into the C-I bond, CO coordinates and inserts to form an acyl-Pd species. The pendant hydroxymethyl group attacks the acyl-Pd, releasing the phthalide and regenerating Pd(0).
- Result: Formation of 6-hydroxyphthalide.

Application C: Chemoselective Cross-Coupling

When using this molecule as a linker, one often needs to couple the iodide without affecting the alcohol or phenol.

Protocol 3: Suzuki-Miyaura Coupling (Aqueous/Organic)

Reagents: Ar-B(OH)₂,

,

, DME/Water.

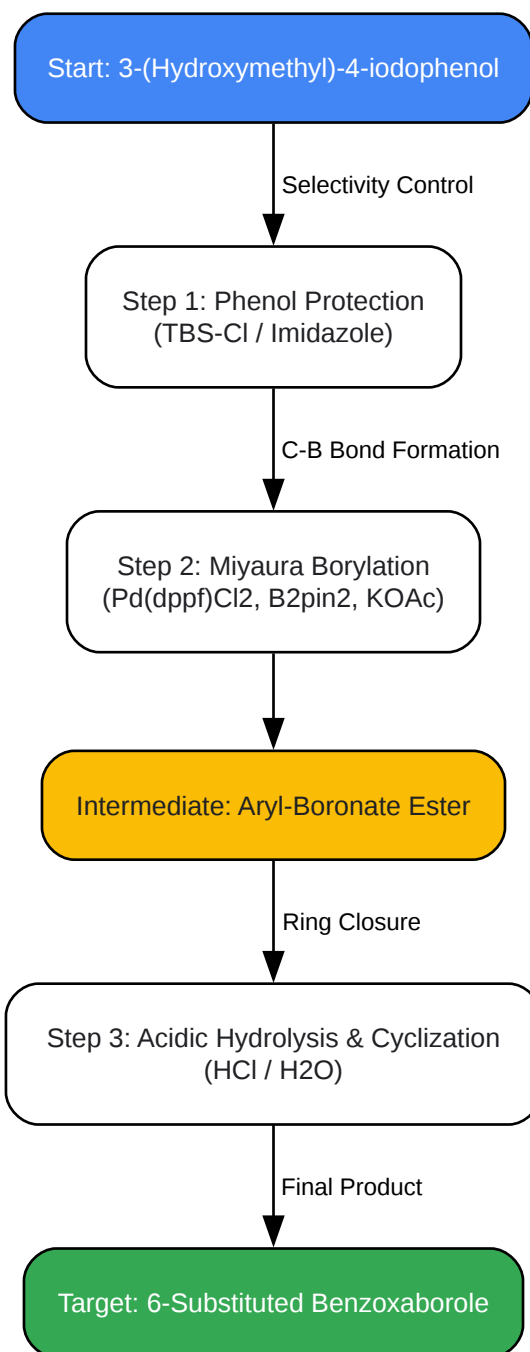
- Differentiation: The phenolic proton () is more acidic than the benzylic proton ().
- Conditions:
 - Mix **3-(hydroxymethyl)-4-iodophenol** (1.0 eq), Aryl Boronic Acid (1.2 eq), and (2.0 eq) in DME:Water (3:1).
 - Degas for 10 min. Add (5 mol%).

- Reflux at 85°C for 4 hours.
- Outcome: The reaction proceeds exclusively at the C-I bond. The hydroxymethyl and phenol groups remain intact, available for subsequent oxidation or alkylation.

Troubleshooting & Optimization Table

Issue	Probable Cause	Solution
Low Yield in Borylation	Protodeboration (C-B bond cleavage)	Use milder base (KOAc instead of) and anhydrous conditions. Avoid prolonged heating.
Pd Black Precipitation	Catalyst decomposition	Add a stabilizing ligand like S-Phos or X-Phos. Ensure rigorous exclusion.
Competitive O-Alkylation	Phenol acting as nucleophile	If alkylating the benzylic alcohol, protect the phenol first (e.g., as an acetate or silyl ether).
Incomplete Cyclization	Pinacol ester too stable	Increase acid concentration (6N HCl) or reaction time during the hydrolysis step.

Synthesis Workflow Diagram



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Caption: Step-by-step workflow for converting the scaffold into a bioactive benzoxaborole.

References

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